

3-(3-Chlorophenyl)-2',4'-difluoropropiophenone

SDS safety data sheet

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(3-Chlorophenyl)-2',4'-
difluoropropiophenone

CAS No.: 898787-42-3

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A Senior Scientist's Guide to the Safe Handling and Risk Assessment of **3-(3-Chlorophenyl)-2',4'-difluoropropiophenone**: A Deep Dive into the SDS

Introduction: Beyond Compliance to Proactive Risk Management

In the fast-paced environment of pharmaceutical research and drug development, novel chemical entities are the lifeblood of innovation. Among these is **3-(3-Chlorophenyl)-2',4'-difluoropropiophenone**, a halogenated aromatic ketone that serves as a critical building block in the synthesis of more complex molecules. While its utility is significant, a comprehensive understanding of its hazard profile is paramount for ensuring the safety of laboratory personnel and the integrity of research outcomes.

This guide is designed for the practicing researcher, scientist, and drug development professional. It moves beyond a perfunctory reading of a Safety Data Sheet (SDS) to a deeper, more intuitive understanding of the risks associated with this compound. As a Senior Application Scientist, my experience has shown that true laboratory safety is not achieved by

merely following a checklist, but by internalizing the principles of risk assessment and applying them dynamically to every experimental context. We will deconstruct the SDS, not as a static document, but as a foundation upon which to build robust, scientifically-grounded safety protocols.

Section 1: Chemical Identity and Physicochemical Landscape

Before we can safely handle any substance, we must first understand its fundamental identity and physical properties. These are not just data points for a lab notebook; they are critical parameters that dictate storage, handling, and emergency response procedures. For instance, knowing the melting point and solubility informs our choice of reaction solvents and purification methods, which in turn influences the selection of appropriate personal protective equipment (PPE).

While a specific CAS Number for the exact title compound is not readily available in public databases, we can analyze related structures to build a reliable physicochemical profile. For the purpose of this guide, we will extrapolate from structurally similar propiophenones and difluorophenyl ketones.



Table 1: Physicochemical and Identification Data for Propiophenone Analogs

Property	Data Point	Significance in the Lab
Chemical Name	3-(3-Chlorophenyl)-2',4'-difluoropropiophenone	Establishes the precise molecular structure for hazard assessment.
Synonym(s)	1-(2,4-difluorophenyl)-3-(3-chlorophenyl)propan-1-one	Alternate names are crucial for comprehensive literature and database searches.
Molecular Formula	C ₁₅ H ₁₀ Cl F ₂ O	Used to calculate molecular weight and for elemental analysis.
Molecular Weight	~280.69 g/mol	Essential for stoichiometric calculations in experimental design.
Physical Form	Likely a solid (based on analogs)[1]	Dictates handling procedures (e.g., avoiding dust generation).
Melting Point	Expected to be >40 °C (based on analogs)[1]	Informs appropriate storage temperatures and reaction conditions.
Solubility	Likely soluble in organic solvents, poor in water[1]	Critical for choosing reaction media, extraction solvents, and spill cleanup materials.
Flash Point	Expected to be >110 °C (based on analogs)[1]	Determines flammability risk and requirements for ignition source control.

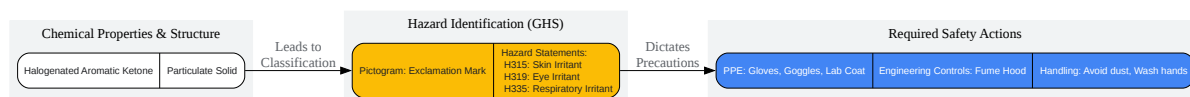
Section 2: Deconstructing the Hazard Profile (GHS)

The Globally Harmonized System (GHS) provides a standardized language for chemical hazard communication.[2][3] Understanding the pictograms and hazard statements on an SDS is the first step in active risk mitigation. For a compound like **3-(3-Chlorophenyl)-2',4'-difluoropropiophenone**, which lacks extensive toxicological data, we must rely on the

classifications of similar compounds. Based on data for related chloropropiophenones and fluorinated aromatics, the following GHS classifications are anticipated.[1]

- Signal Word:Warning
- Hazard Pictograms:
 -  (Exclamation Mark)
 -  (Environment - often jurisdiction-dependent)
- Hazard Statements:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
 - H335: May cause respiratory irritation.[1]
 - H411 (Anticipated): Toxic to aquatic life with long-lasting effects.

These statements are not just warnings; they are directives. "Causes skin irritation" tells us that standard latex gloves may be insufficient and that immediate decontamination after contact is critical. "May cause respiratory irritation" mandates the use of this compound within a certified chemical fume hood.



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Caption: Logical flow from chemical properties to GHS classification and required safety actions.

Section 3: Exposure Control and Personal Protective Equipment (PPE) - A Risk-Based Approach

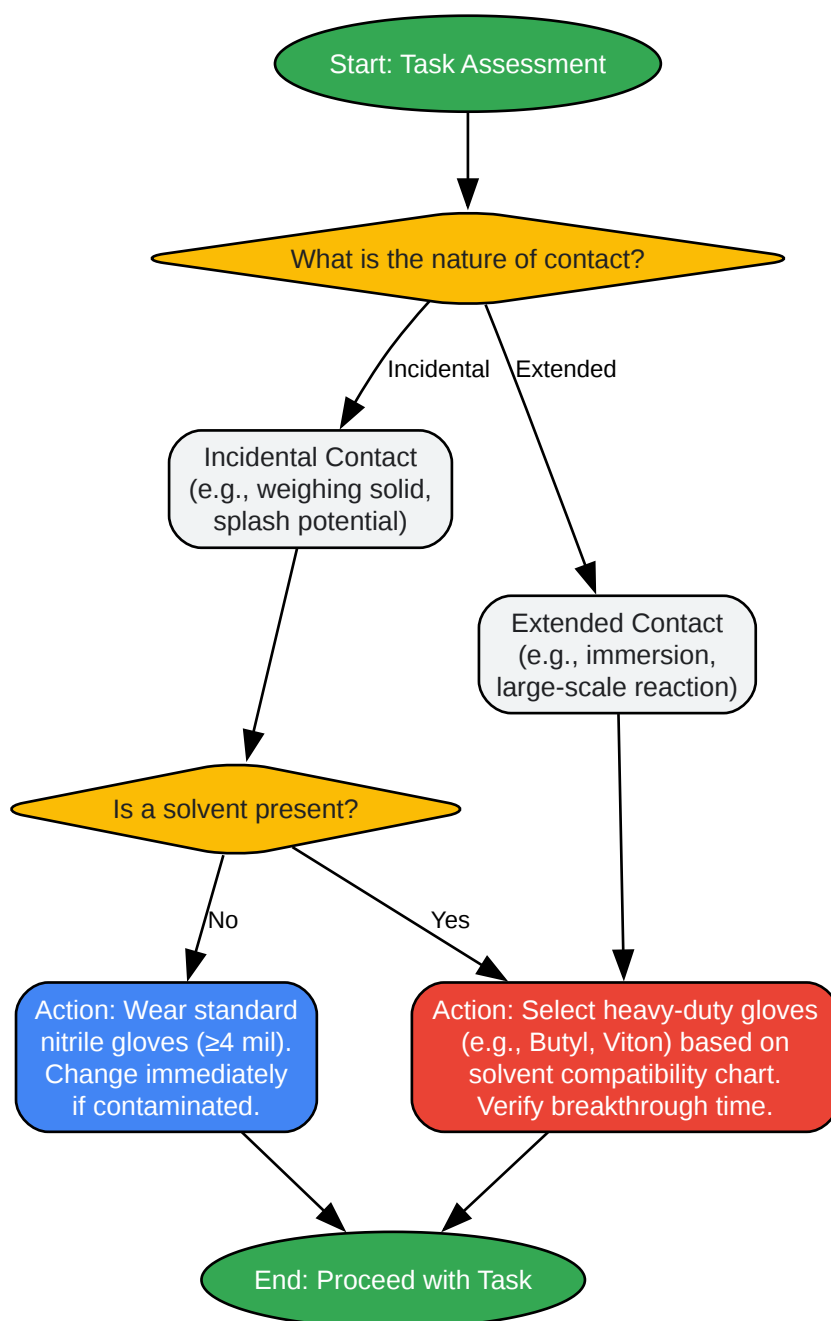
A common mistake in the laboratory is treating PPE selection as a one-size-fits-all solution. As a senior scientist, I emphasize a risk-based, data-driven approach. The choice of a glove, for example, is a chemical compatibility decision, not a matter of convenience.

Glove Selection: For incidental contact with **3-(3-Chlorophenyl)-2',4'-difluoropropiophenone** as a solid, disposable nitrile gloves are generally appropriate.[4][5] However, the moment you introduce a solvent, the calculation changes. Halogenated aromatic compounds can degrade or permeate common glove materials.

Protocol for Glove Selection with Solvents:

- Identify the Solvent: List all solvents to be used in the procedure (e.g., Dichloromethane, Ethyl Acetate, Hexanes).
- Consult a Chemical Resistance Chart: Refer to charts provided by glove manufacturers or authoritative sources like NIOSH.[6][7]
- Evaluate Breakthrough Time (BTT): Select a glove material that provides a BTT significantly longer than the planned duration of the task. For halogenated solvents, thicker gloves like butyl rubber or Viton® may be necessary for extended contact.[5]
- Consider Double-Gloving: For particularly hazardous operations, wearing two pairs of nitrile gloves or a combination of different materials can provide an extra layer of protection.[6]

Engineering Controls: All manipulations of solid **3-(3-Chlorophenyl)-2',4'-difluoropropiophenone** that could generate dust, or any handling of its solutions, must be performed in a certified chemical fume hood. This is a non-negotiable control to mitigate the risk of respiratory irritation (H335).



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Caption: Decision workflow for selecting appropriate gloves based on task-specific risks.

Section 4: Handling, Storage, and Incompatibility

Safe handling and storage are proactive measures to prevent incidents. The chemical stability of this compound is expected to be high under standard conditions, but incompatibilities must be respected to avoid hazardous reactions.

Handling:

- Weighing: Weigh the solid in a fume hood. Use a draft shield to prevent air currents from dispersing the powder.
- Transfers: Use spatulas and glassware dedicated to the task. Clean any residual material from surfaces immediately.
- Hygiene: Always wash hands thoroughly with soap and water after handling, even if gloves were worn.

Storage:

- Container: Store in a tightly sealed, clearly labeled container.
- Location: Keep in a cool, dry, well-ventilated area designated for chemical storage.
- Incompatibilities: Store away from strong oxidizing agents and strong bases. The rationale here is that the ketone functional group can be susceptible to oxidation, and the halogenated aromatic rings can react under certain conditions with strong nucleophiles or bases.

Section 5: Emergency Protocols - From Spill to First Aid

Preparedness is the key to managing any laboratory emergency effectively. All personnel must know the location of safety showers, eyewash stations, and spill kits, and be trained in their use.

Spill Response: The appropriate response depends on the scale of the spill. For a small spill of solid material (<1g) in a contained area like a fume hood:

Protocol for Small Solid Spill Cleanup:

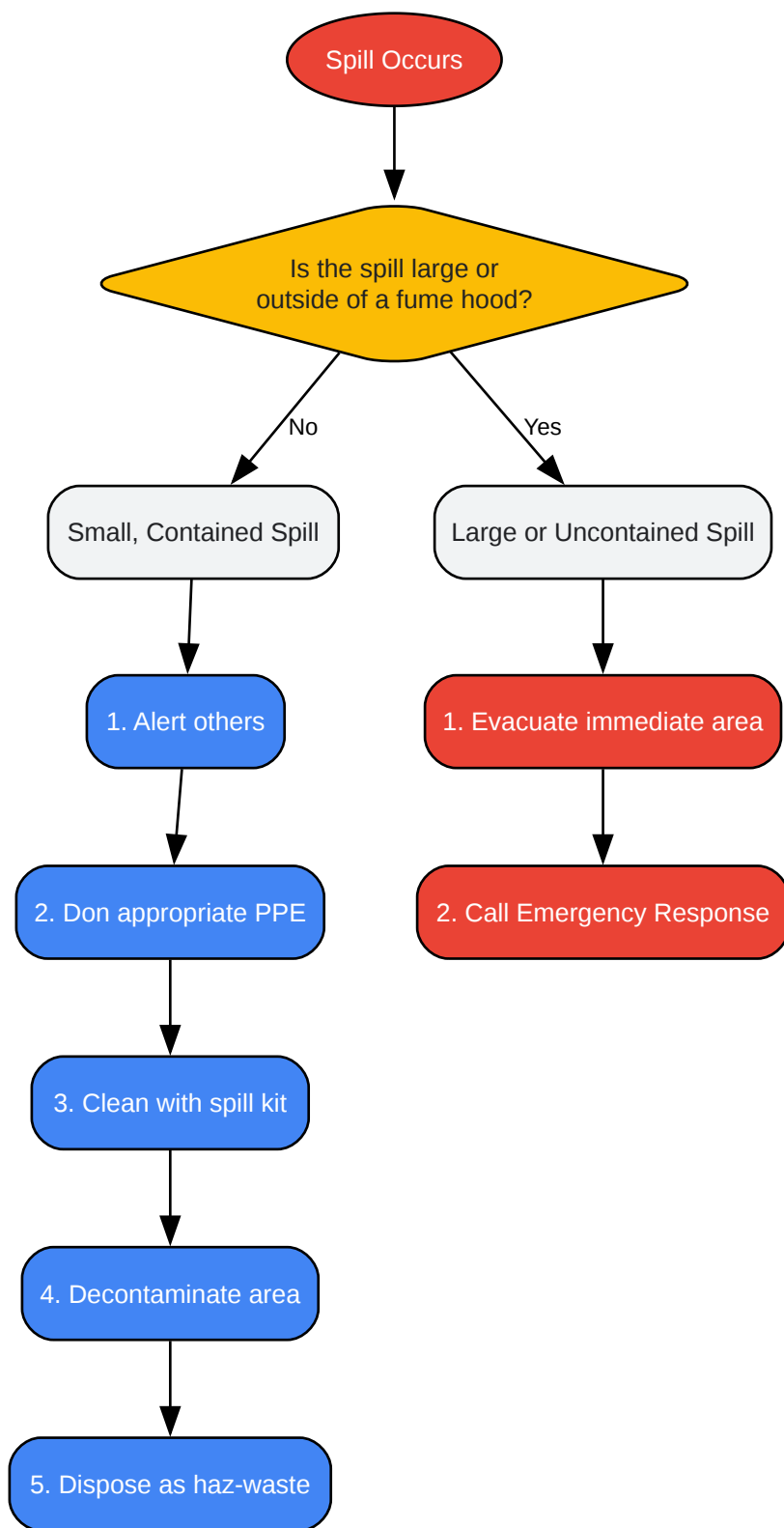
- Alert Personnel: Notify others in the immediate area.[\[8\]](#)
- Don Appropriate PPE: At a minimum, wear a lab coat, safety goggles, and two pairs of nitrile gloves.

- Containment: Ensure the spill does not spread.
- Cleanup: Gently cover the spill with an inert absorbent material (like vermiculite or sand) to avoid raising dust.^{[9][10]} Carefully scoop the mixture into a labeled, sealable waste container.
- Decontamination: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol or acetone), followed by soap and water.^{[8][11]} Place all cleanup materials into the hazardous waste container.
- Disposal: Dispose of the waste according to your institution's hazardous waste procedures.

For large spills or any spill outside of a fume hood, evacuate the area and contact your institution's emergency response team.

First Aid Measures:^[1]

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Skin Contact: Remove all contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.



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Caption: Decision tree for chemical spill emergency response.

Conclusion: Cultivating a Culture of Safety

3-(3-Chlorophenyl)-2',4'-difluoropropiophenone is a valuable tool in the arsenal of the modern drug discovery scientist. However, its utility must be balanced with a deep and abiding respect for its potential hazards. The Safety Data Sheet provides the essential data, but it is our responsibility as scientists to translate that data into intelligent, proactive safety practices. By understanding the "why" behind each precaution—from selecting the correct glove material to performing all work in a fume hood—we move from a culture of compliance to a culture of safety. It is this culture that ultimately protects us, our colleagues, and the integrity of our scientific endeavors.

References

- Spill Clean up Procedure. Safety & Risk Services, The University of British Columbia.
- Guidance for Hazardous Waste Spill Cleanup in Laboratories. Environmental Health and Safety, The University of Tennessee, Knoxville.
- Spill procedure: Clean-up guidance. Queen Mary University of London, Health & Safety Directorate.
- Guide for Chemical Spill Response. American Chemical Society.
- 8 Steps to Handling a Lab Chemical Spill. Technoserve.
- GHS hazard pictograms. Wikipedia.
- Guidelines for the selection of gloves for the workplace. NIOSH. PubMed.
- GHS hazard pictograms. Stoffenmanager.
- Know Your Hazard Symbols (Pictograms). Office of Environmental Health and Safety, Northwestern University.
- GHS Labels 101: A Visual Guide to Chemical Safety Compliance. M3V Software.
- GHS Pictograms: A Guide for Hazard Communication. Chemical Safety.

- [Glove Selection Guide](#). Office of Environment, Health & Safety, University of California, Berkeley.
- [Glove Selection Guide](#). Environmental Health and Safety, University of Washington.
- [Glove Selection Guide](#). Environment, Health and Safety, University of California, San Diego.
- [NIOSH Recommendations for Chemical Protective Clothing](#). Centers for Disease Control and Prevention.
- [Safety Data Sheet for 2-Chloro-2',4'-difluoroacetophenone](#). Sigma-Aldrich.
- [CAS 86404-63-9](#). Sigma-Aldrich.
- [Safety Data Sheet](#). 3M.
- [Safety Data Sheet for 3-Chloropropiophenone](#). Fisher Scientific.
- [Safety Data Sheet](#). CymitQuimica.
- [Safety Data Sheet for 3'-Chloropropiophenone](#). Fisher Scientific.
- [\(Z\)-3-\(3-Chloro-2-fluorophenyl\)-2-\(4-chloro-2-fluorophenyl\)acrylonitrile](#). BLDpharm.
- [Synthetic Access to Aromatic \$\alpha\$ -Haloketones](#). MDPI.
- [Standard Operating Procedures for Use of Halogenated Solvents](#). Plasma Science and Fusion Center, MIT.
- [Pydiflumetofen](#). PubChem, National Center for Biotechnology Information.
- [ethyl 3-\(2,4-dichloro-5-fluorophenyl\)-3-oxopropanoate](#). ChemSynthesis.
- [3-\(4-Chloro-3-\[\(3R\)-2-\(4-chlorophenyl\)-4,4,4-trifluoro-3-methylbutanoyl\]amino}phenyl\)-3-cyclopropyl-2-methylpropanoic acid](#). PubChem, National Center for Biotechnology Information.
- [Safety Data Sheet for Lithium](#). Sigma-Aldrich.

- Safe handling and storage of chemicals. Sciencemadness Wiki.
- Toxicity, Hazards, and Safe Handling of Primary Aromatic Amines. ACS Publications.
- 4'-Fluoropropiophenone. Sigma-Aldrich.
- 2,4-Difluoro- α -(1H-1,2,4-triazolyl)acetophenone. Sigma-Aldrich.
- N-(2,4-Difluorophenyl)-2-fluorobenzamide. DORAS, DCU Research Repository.

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Sources

1. fishersci.se [fishersci.se]
 2. ehs.princeton.edu [ehs.princeton.edu]
 3. GHS Labels 101: A Visual Guide to Chemical Safety Compliance [m3vsoftware.com]
 4. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
 5. ehs.sfsu.edu [ehs.sfsu.edu]
 6. research.wayne.edu [research.wayne.edu]
 7. NIOSH Recommendations for Chemical Protective Clothing A-Z | NIOSH | CDC [archive.cdc.gov]
 8. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
 9. qmul.ac.uk [qmul.ac.uk]
 10. acs.org [acs.org]
 11. ehs.utk.edu [ehs.utk.edu]
- To cite this document: BenchChem. [3-(3-Chlorophenyl)-2',4'-difluoropropiophenone SDS safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1327578/docs#3-3-chlorophenyl-2-4-difluoropropiophenone-sds-safety-data-sheet>]

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